

Physical properties of 3-Methyloxetan-3-ol (boiling point, density)

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Compound of Interest

Compound Name: 3-Methyloxetan-3-ol

Cat. No.: B170169

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Physical Properties of 3-Methyloxetan-3-ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **3-Methyloxetan-3-ol**, also known by its IUPAC name (3-methyloxetan-3-yl)methanol. This document is intended to be a comprehensive resource, presenting quantitative data, detailed experimental methodologies, and visual workflows to support research and development activities.

Core Physical Properties

The primary physical characteristics of **3-Methyloxetan-3-ol**, its boiling point and density, are crucial for its application in chemical synthesis and formulation. These properties are summarized below.

Data Presentation

Physical Property	Value	Conditions
Boiling Point	79 - 80 °C	at 40 mmHg
80 °C	at 40 mmHg	[1] [2] [3]
353.2 K (80.05 °C)	at 0.053 bar (~40 mmHg)	[4]
Density	1.024 g/mL	at 25 °C

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and density of a liquid compound such as **3-Methyloxetan-3-ol**.

Boiling Point Determination (Reduced Pressure)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For substances that may decompose at their atmospheric boiling point, determination under reduced pressure is a standard and necessary procedure.

Methodology:

- Apparatus Setup: A distillation apparatus is assembled, including a round-bottom flask containing the liquid sample (**3-Methyloxetan-3-ol**) and boiling chips. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head. The apparatus is connected to a vacuum source with a manometer to monitor the pressure.
- Pressure Reduction: The pressure inside the apparatus is carefully reduced to the desired level (e.g., 40 mmHg) using the vacuum pump.
- Heating: The sample is gradually heated. As the liquid boils, the vapor rises, and a condensation ring will be observed. The temperature is recorded when the condensation ring is stable and surrounds the thermometer bulb.
- Data Recording: The stable temperature reading is recorded as the boiling point at the measured pressure.

Density Determination (Pycnometer Method)

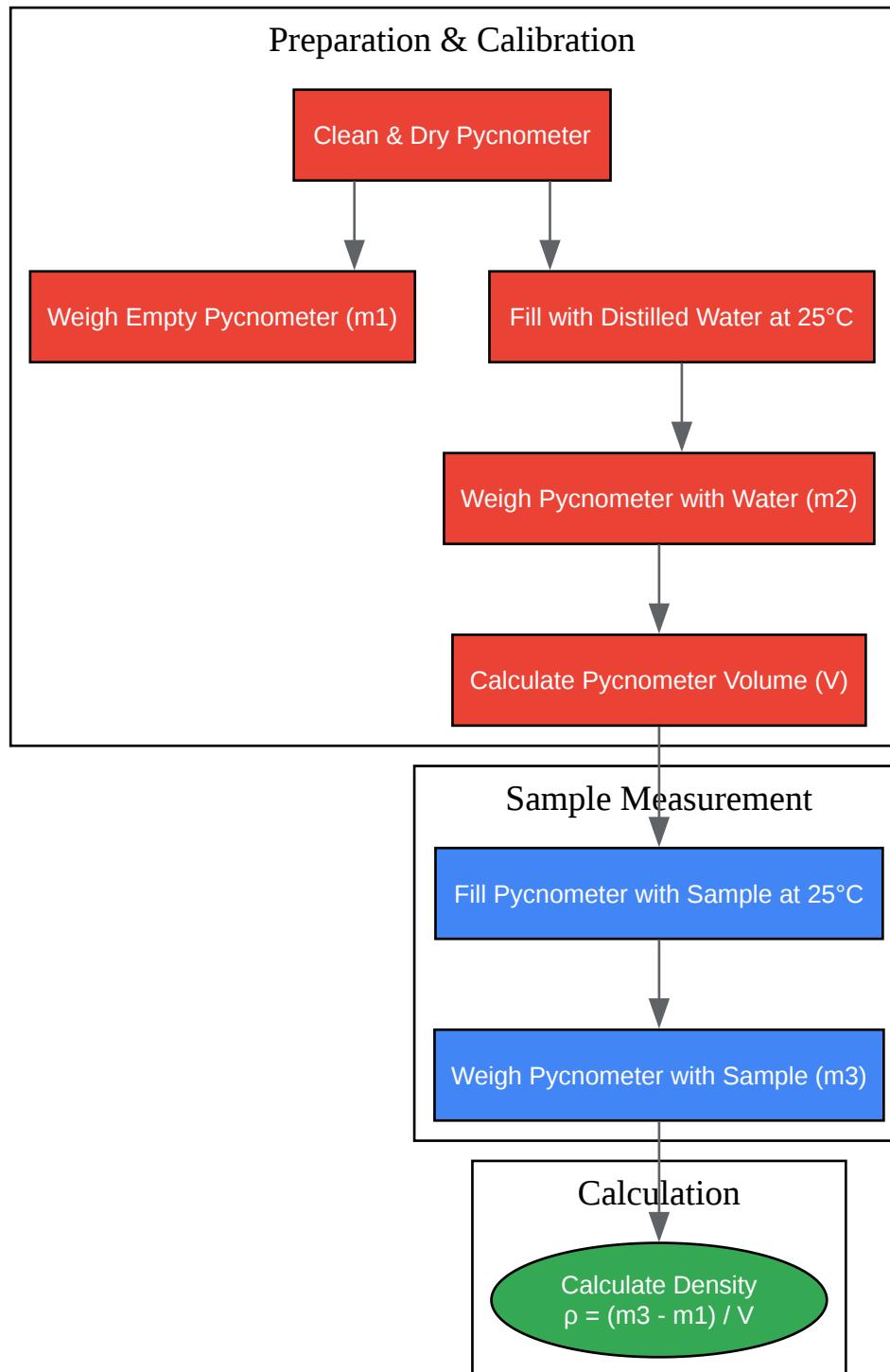
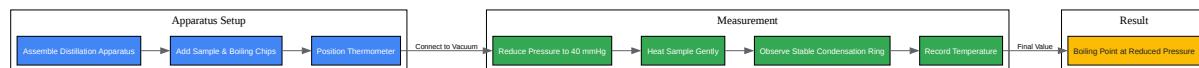
The density of a liquid can be precisely determined using a pycnometer, which is a flask with a specific, accurately known volume.

Methodology:

- Pycnometer Preparation: The pycnometer is thoroughly cleaned and dried. Its empty mass (m_1) is accurately measured using an analytical balance.
- Calibration with Water: The pycnometer is filled with distilled water of a known temperature (e.g., 25 °C) and weighed (m_2). The volume of the pycnometer (V) can be calculated using the known density of water at that temperature.
- Sample Measurement: The pycnometer is emptied, dried, and then filled with the sample liquid (**3-Methyloxetan-3-ol**) at the same temperature. The filled pycnometer is then weighed (m_3).
- Density Calculation: The density of the sample (ρ) is calculated using the formula: $\rho = (m_3 - m_1) / V$.

Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols for determining the boiling point and density of **3-Methyloxetan-3-ol**.



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